

A Comparative Guide to Pyraoxystrobin and Boscalid for Powdery Mildew Control

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Compound of Interest

Compound Name: *Pyraoxystrobin*

Cat. No.: *B1461943*

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Introduction

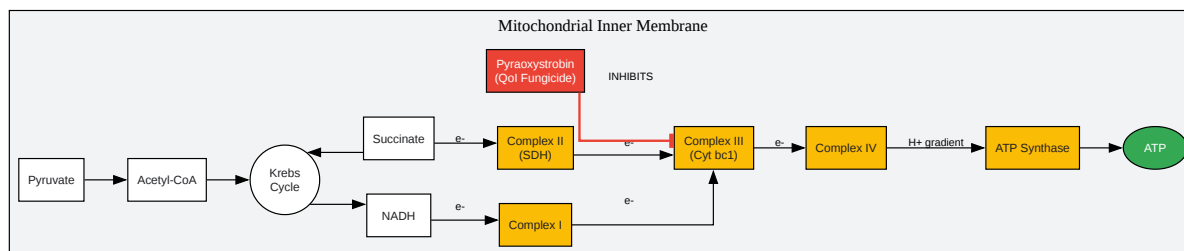
Powdery mildew, a disease caused by various species of fungi in the order Erysiphales, poses a significant threat to a wide range of crops, impacting yield and quality.^[1] Effective management of this disease relies heavily on the strategic use of fungicides. Among the modern chemical controls, **pyraoxystrobin** and boscalid are two widely utilized active ingredients, often in combination. This guide provides an objective, data-supported comparison of their performance, mechanisms of action, and strategic use in controlling powdery mildew.

Mechanisms of Action

Pyraoxystrobin and boscalid disrupt the fungal life cycle by targeting cellular respiration, but they do so at different points in the mitochondrial electron transport chain. This difference in their mode of action is critical for their efficacy and for managing fungicide resistance.

Pyraoxystrobin: A Quinone outside Inhibitor (QoI)

Pyraoxystrobin belongs to the strobilurin class of fungicides (FRAC Group 11). It acts by inhibiting mitochondrial respiration at Complex III (the cytochrome bc1 complex).^{[2][3]} By binding to the Quinone outside (Qo) site of this complex, it blocks the transfer of electrons, which halts ATP production and ultimately leads to the death of the fungal pathogen.^[2] This mechanism is effective at inhibiting spore germination and mycelial growth.^[4]

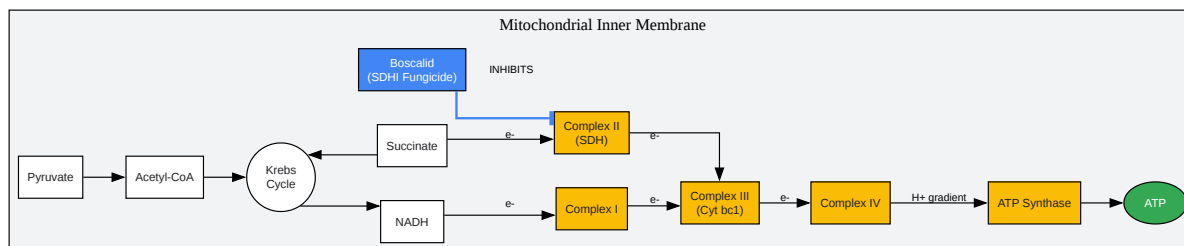


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Caption: **Pyraoxystrobin** inhibits the mitochondrial electron transport chain at Complex III.

Boscalid: A Succinate Dehydrogenase Inhibitor (SDHI)

Boscalid is a carboximide fungicide (FRAC Group 7) that also targets mitochondrial respiration, but it acts on Complex II, also known as succinate dehydrogenase (SDH).[1][3] By inhibiting this enzyme, boscalid blocks the oxidation of succinate to fumarate within the Krebs cycle and disrupts the electron transport chain, thereby halting energy production in the fungus.[1] This mode of action effectively inhibits spore germination and germ tube elongation.[1]



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Caption: Boscalid inhibits the Krebs cycle and electron transport chain at Complex II.

Performance Data and Efficacy

The efficacy of **pyraoxystrobin** and boscalid, particularly when used in combination (e.g., in products like Pristine® or Signum®), has been evaluated in numerous field trials across various crops. The dual-action approach generally provides broad-spectrum and robust control of powdery mildew.

Crop / Pathogen	Fungicide Treatment	Application Rate	Efficacy / Result	Source
Grape (Erysiphe necator)	Boscalid + Pyraclostrobin alternated with Triflumizole	10.5 oz/acre (Pristine)	Good to excellent control of disease severity on fruit.	[5]
Grape (Erysiphe necator)	Boscalid + Pyraclostrobin (Pristine®)	10.5 oz/acre	Rated as providing excellent (+++) control of powdery mildew.	[6]
Combining Pea (Erysiphe pisi)	Boscalid + Pyraclostrobin (Signum®)	1.0 kg/ha	Significantly reduced powdery mildew infection compared to untreated control.	[7]
Cucumber (Podosphaera xanthii)	Fluxapyroxad + Pyraclostrobin	0.1%	27.89% mean disease intensity vs. untreated control. Provided 52.66% disease control.	[8]
Pumpkin (Podosphaera xanthii)	Pyraclostrobin + Boscalid (Pristine®)	Not Specified	Used as a standard for comparison in fungicide trials for managing cucurbit powdery mildew.	[9]
Apple (Podosphaera leucotricha)	Boscalid (standalone)	N/A (lab assay)	EC50 values ranged from 0.05 to 2.18 µg/ml; all isolates	[10]

controlled at
commercial
rates.

Note: Efficacy can be influenced by disease pressure, environmental conditions, and the presence of resistant pathogen populations.

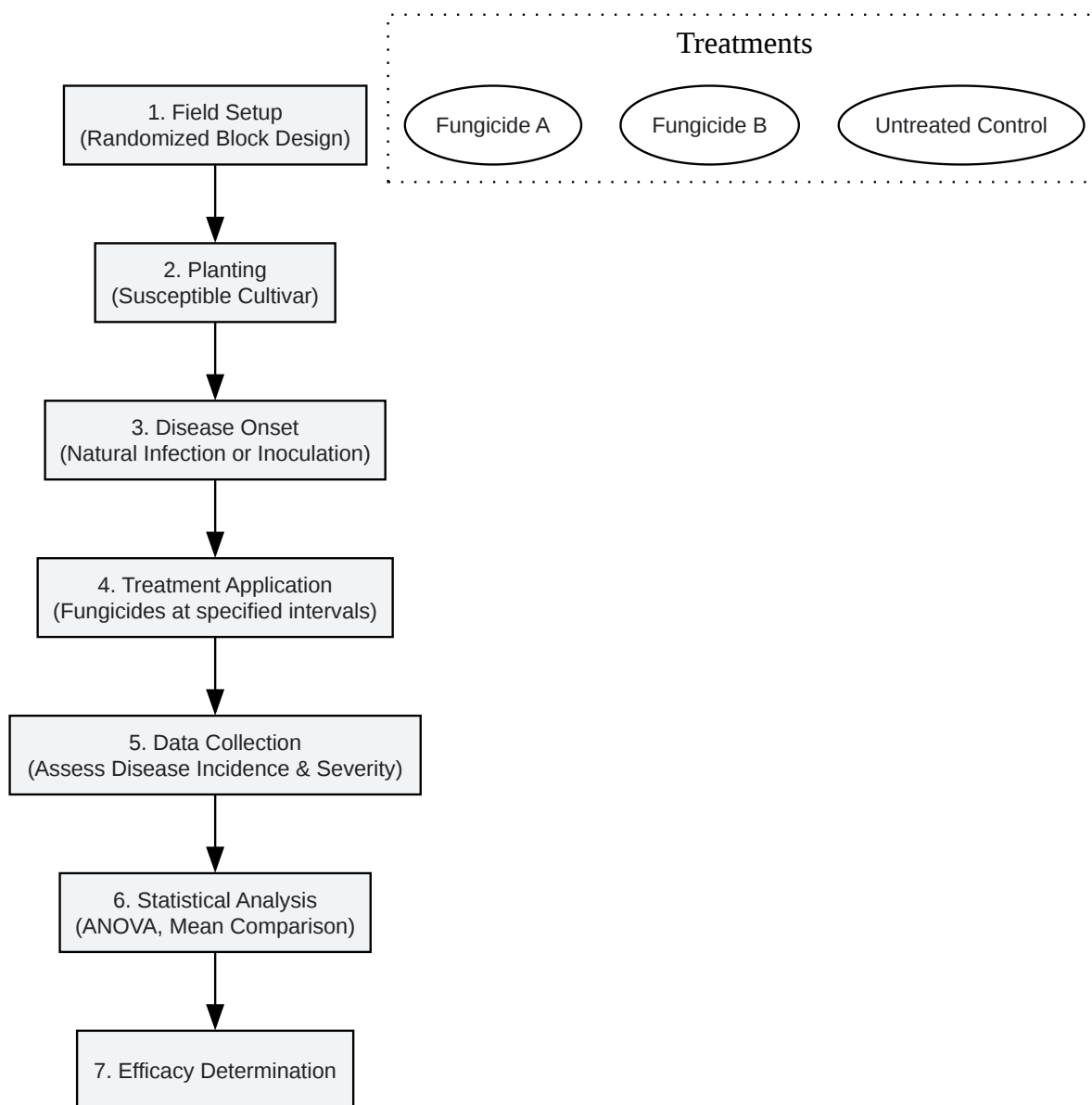
Experimental Protocols

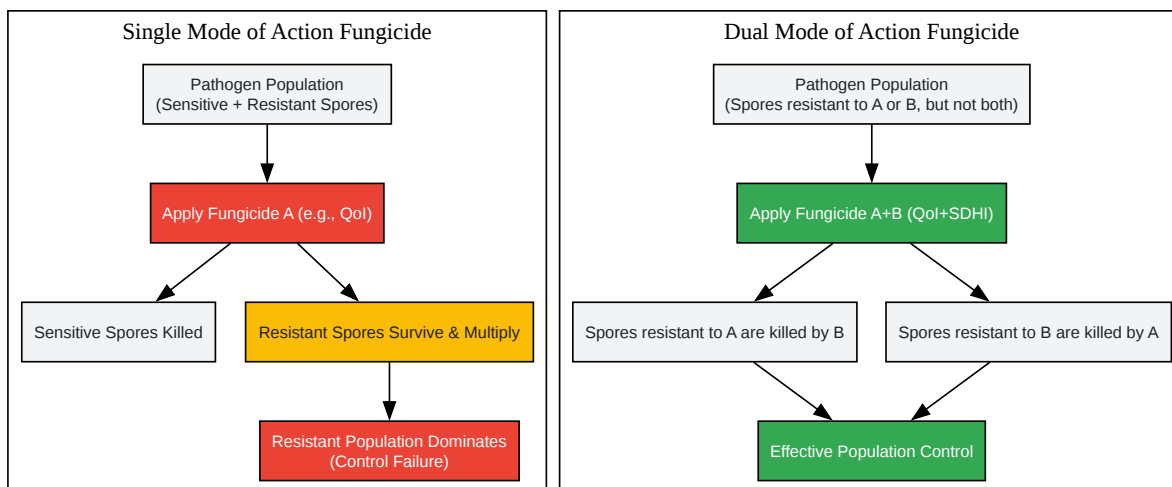
The evaluation of fungicide efficacy follows standardized experimental procedures to ensure reliable and comparable results. A typical protocol from field trials is detailed below.

Methodology for a Fungicide Efficacy Trial

- **Experimental Design:** Field plots are typically arranged in a Randomized Complete Block Design (RCBD) with 3 to 5 replications per treatment to minimize the effects of field variability.[\[7\]](#)[\[11\]](#)
- **Crop and Cultivar:** A cultivar known to be susceptible to powdery mildew is selected to ensure adequate disease pressure for a robust evaluation (e.g., pumpkin 'Lil' Pump-Ke-Mon' or grape 'Chenin Blanc').[\[12\]](#)[\[13\]](#)
- **Treatments and Application:**
 - Fungicides are applied at specified rates and intervals (e.g., 7, 14, or 21 days).[\[13\]](#)[\[14\]](#)
 - Applications are made using calibrated equipment, such as a hand-operated boom sprayer or tractor-sprayer, to ensure thorough coverage.[\[7\]](#)[\[15\]](#)
 - An untreated control group (sprayed with water only) is included as a baseline for disease development.[\[12\]](#)
- **Inoculation (if necessary):** In some cases, plots are artificially inoculated with powdery mildew spores to ensure uniform disease onset, though natural infection is common in field trials.
- **Disease Assessment:**

- Disease is assessed periodically after applications.
- Disease Incidence: The percentage of leaves or plants showing any symptoms of powdery mildew.[\[13\]](#)[\[16\]](#)
- Disease Severity: The percentage of leaf area covered by powdery mildew colonies, often rated on a standardized scale.[\[7\]](#)[\[13\]](#)
- Assessments are typically performed on a set number of randomly selected leaves (e.g., 10-30) per plot.[\[13\]](#)[\[16\]](#)
- Statistical Analysis: Data on disease incidence and severity are analyzed using statistical methods like Analysis of Variance (ANOVA) and mean separation tests (e.g., Fisher's LSD) to determine significant differences between treatments.[\[13\]](#)





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